

An In-depth Technical Guide to N,N-Dimethylpropane-1,3-diamine (DMAPA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dmmpa

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N,N-Dimethylpropane-1,3-diamine, commonly known as DMAPA, is a versatile aliphatic diamine that serves as a critical building block and intermediate in a wide array of chemical syntheses.[1][2] Its bifunctional nature, containing both a tertiary and a primary amine group, allows for its application in the production of surfactants, epoxy resin curing agents, ion-exchange materials, dyes, and corrosion inhibitors.[2][3] In the personal care industry, it is a key precursor to surfactants like cocamidopropyl betaine, valued for producing fine-bubble foams with low irritation, making it suitable for shampoos and liquid soaps.[4][5]

Molecular Structure and Chemical Identity

DMAPA is a clear, colorless liquid with a characteristic ammoniacal odor.[4][6] It is completely miscible with water and various organic solvents.[3]

- IUPAC Name: N¹,N¹-Dimethylpropane-1,3-diamine
- Synonyms: 3-Dimethylaminopropylamine, N,N-Dimethyl-1,3-propanediamine[4]
- CAS Number: 109-55-7[4]
- Molecular Formula: C₅H₁₄N₂[4][6]
- Linear Formula: (CH₃)₂N(CH₂)₃NH₂

- SMILES: CN(C)CCCN[\[6\]](#)

Physicochemical Properties

The quantitative properties of DMAPA are summarized in the table below, providing essential data for experimental and industrial applications.

Property	Value	Reference
Molecular Weight	102.18 g/mol	[6]
Appearance	Colorless liquid	[4] [6]
Density	0.812 g/mL at 25 °C	[7]
Boiling Point	132.1 - 135 °C	[4] [8] [9]
Melting Point	< -60 °C	[9] [10]
Flash Point	32 °C (closed cup)	[8]
Vapor Pressure	9.75 mmHg at 25 °C	[6]
Refractive Index	1.4328 - 1.436 at 25 °C/D	[6] [9]
logP (Octanol/Water Partition Coefficient)	-0.352	[6]
pKa ₁	7.7	[2] [5]
pKa ₂	9.9	[2] [5]

Experimental Protocols: Industrial Synthesis of DMAPA

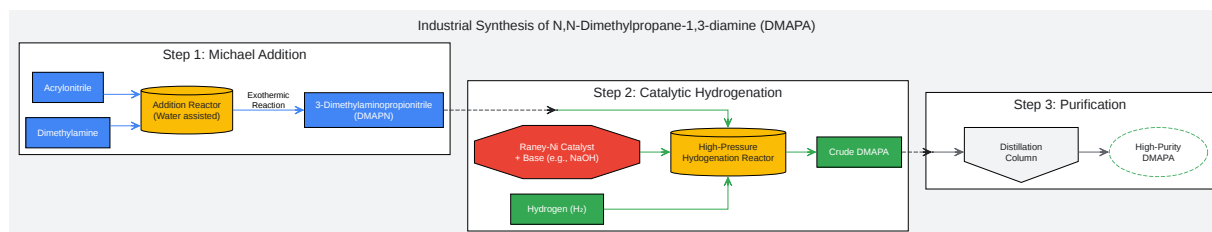
The predominant industrial synthesis of DMAPA is a two-stage process.[\[3\]](#)[\[11\]](#) The methodology involves an initial Michael addition reaction followed by catalytic hydrogenation.[\[11\]](#)[\[12\]](#)

Step 1: Michael Addition to form DMAPN The synthesis begins with the reaction of dimethylamine ((CH₃)₂NH) and acrylonitrile (CH₂=CHCN).[\[11\]](#)[\[12\]](#) This exothermic addition

reaction yields 3-dimethylaminopropionitrile (DMAPN).[13] The reaction is typically facilitated by the presence of about 2% water.[12]

Step 2: Catalytic Hydrogenation to DMAPA The intermediate, DMAPN, is then hydrogenated under high pressure to produce the final DMAPA product.[12] This step is carried out in the presence of a catalyst, commonly a Raney-Nickel catalyst.[14][15] To suppress the formation of by-products, a base such as aqueous caustic soda or liquid ammonia is often added.[12] The crude product is subsequently purified, typically via distillation, to achieve high-purity DMAPA.[16]

The overall workflow for the industrial production of DMAPA is visualized below.



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Figure 1. Workflow for the two-step industrial synthesis of DMAPA.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N,N-Dimethylpropane-1,3-diamine (DMAPA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220874#dmapa-structural-formula-and-molecular-weight]

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